

# An In-depth Technical Guide to 2-Methoxybenzenesulfonyl Chloride

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## Compound of Interest

**Compound Name:** 2-Methoxybenzenesulfonyl chloride

**Cat. No.:** B167664

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This guide provides a comprehensive technical overview of **2-Methoxybenzenesulfonyl chloride** (CAS No. 10130-87-7), a pivotal reagent in modern organic synthesis, particularly within the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its synthesis, reactivity, and applications, grounded in established scientific principles and field-proven methodologies.

## Introduction: The Strategic Importance of 2-Methoxybenzenesulfonyl Chloride

**2-Methoxybenzenesulfonyl chloride**, also known as o-anisolesulfonyl chloride, is an aromatic sulfonyl chloride that serves as a critical building block for the introduction of the 2-methoxybenzenesulfonyl moiety into a diverse range of molecular scaffolds.<sup>[1]</sup> The sulfonamide functional group is a cornerstone in medicinal chemistry, and the ability to strategically introduce substituted aryl-sulfonyl groups is paramount in the design of novel therapeutic agents.<sup>[2]</sup> The methoxy group at the ortho position of this reagent influences its reactivity and the conformational properties of its derivatives, making it a valuable tool for fine-tuning the steric and electronic characteristics of target molecules. Its application is particularly notable in the synthesis of sulfonamide derivatives with a wide spectrum of biological activities.<sup>[1][3]</sup>

# Physicochemical and Spectroscopic Profile

A thorough understanding of the physical and spectral properties of a reagent is fundamental to its effective use in a laboratory setting.

## Physical and Chemical Properties

The key physicochemical properties of **2-Methoxybenzenesulfonyl chloride** are summarized in the table below.

Property	Value	Reference
CAS Number	10130-87-7	
Molecular Formula	C <sub>7</sub> H <sub>7</sub> ClO <sub>3</sub> S	
Molecular Weight	206.65 g/mol	[4]
Appearance	White to pale cream crystals or powder	[3]
Melting Point	50-54 °C	[5]
Boiling Point	305.1 °C at 760 mmHg	[5]
Solubility	Reacts with water. Soluble in many organic solvents.	
Moisture Sensitivity	Highly sensitive to moisture	[3]

## Spectroscopic Data

The following are representative spectroscopic data for **2-Methoxybenzenesulfonyl chloride**.

- <sup>1</sup>H NMR (DMSO-d<sub>6</sub>, 400 MHz): δ 9.98 (s, 1H), 7.51 (d, J = 6.2 Hz, 2H), 7.41 (s, 1H), 7.30 – 7.25 (m, 1H), 3.82 (s, 3H).[6]
- <sup>13</sup>C NMR (DMSO-d<sub>6</sub>, 101 MHz): δ 193.0, 159.8, 137.6, 130.3, 122.5, 121.0, 112.9, 55.4.[6]
- IR (KBr, cm<sup>-1</sup>): Characteristic strong absorption bands for the sulfonyl chloride group are expected in the regions of 1375-1340 cm<sup>-1</sup> (asymmetric SO<sub>2</sub> stretch) and 1180-1160 cm<sup>-1</sup>

(symmetric SO<sub>2</sub> stretch).

## Synthesis of 2-Methoxybenzenesulfonyl Chloride: A Validated Protocol

The synthesis of **2-methoxybenzenesulfonyl chloride** can be achieved through various methods. A common and reliable laboratory-scale synthesis involves the diazotization of 2-methoxyaniline followed by a copper-catalyzed chlorosulfonation.[7]

### Reaction Scheme

SO<sub>2</sub>, CuCl  
(catalyst)

NaNO<sub>2</sub>, HCl  
0-5 °C



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Caption: Synthesis of **2-Methoxybenzenesulfonyl chloride** via diazotization and chlorosulfonation.

### Detailed Experimental Protocol

Materials:

- 2-Methoxyaniline
- Sodium nitrite (NaNO<sub>2</sub>)
- Concentrated Hydrochloric Acid (HCl)

- Sulfur dioxide ( $\text{SO}_2$ ) gas
- Copper(I) chloride ( $\text{CuCl}$ )
- Ice
- Diethyl ether or Ethyl acetate
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate

Procedure:

- Diazotization:
  - In a three-necked flask equipped with a mechanical stirrer, a thermometer, and a dropping funnel, dissolve 2-methoxyaniline (1.0 eq) in a mixture of concentrated HCl and water, cooled to 0-5 °C in an ice-salt bath.
  - Slowly add a pre-cooled aqueous solution of sodium nitrite (1.05 eq) dropwise, maintaining the temperature below 5 °C.
  - Stir the resulting solution for an additional 20-30 minutes at 0-5 °C to ensure complete formation of the diazonium salt.[\[7\]](#)
- Chlorosulfonation:
  - In a separate reaction vessel, prepare a solution of copper(I) chloride (catalytic amount) in a suitable solvent and saturate it with sulfur dioxide gas while cooling in an ice bath.
  - Slowly add the previously prepared cold diazonium salt solution to the  $\text{SO}_2$ -saturated catalyst solution. Vigorous evolution of nitrogen gas will be observed. Maintain the temperature below 10 °C during the addition.
  - After the addition is complete, continue stirring the mixture at room temperature for 1-2 hours until the gas evolution ceases.[\[7\]](#)

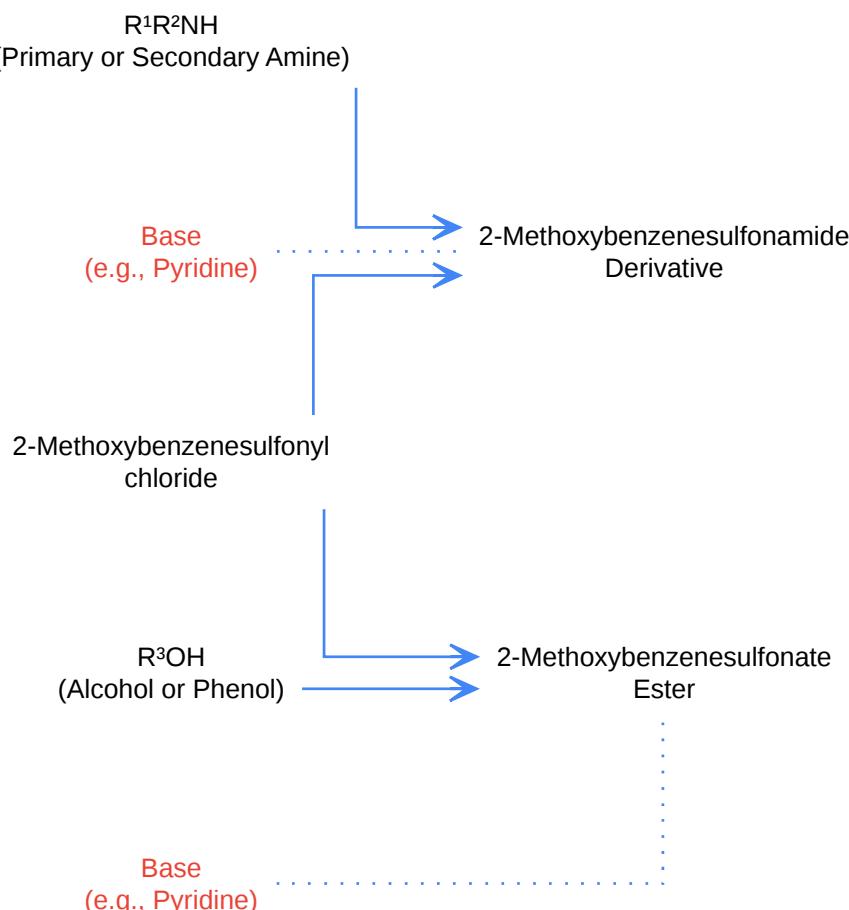
- Work-up and Purification:
  - Pour the reaction mixture onto crushed ice and extract the product with diethyl ether or ethyl acetate (3 x volumes).
  - Combine the organic layers and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize any remaining acid), and brine.
  - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
  - The crude **2-methoxybenzenesulfonyl chloride** can be purified by recrystallization from a suitable solvent system (e.g., hexane/ethyl acetate) or by vacuum distillation to yield a white to pale yellow solid.<sup>[2]</sup>

## Reactivity and Applications in Drug Development

The reactivity of **2-methoxybenzenesulfonyl chloride** is dominated by the electrophilic nature of the sulfonyl sulfur, making it susceptible to nucleophilic attack. This reactivity is the basis for its primary application in the synthesis of sulfonamides.

## General Reactivity with Nucleophiles

The reaction with primary and secondary amines is the most common transformation, leading to the formation of N-substituted sulfonamides. The reaction is typically carried out in the presence of a base (e.g., pyridine, triethylamine, or aqueous NaOH) to neutralize the HCl byproduct.<sup>[8]</sup> Similarly, it can react with alcohols and phenols to form sulfonate esters, although this is a less common application.<sup>[9]</sup>



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Caption: General reactivity of **2-Methoxybenzenesulfonyl chloride** with amines and alcohols.

## Application in the Synthesis of Bioactive Sulfonamides

The sulfonamide moiety is a well-established pharmacophore found in a wide array of therapeutic agents, including antibacterial, antiviral, and anticancer drugs.<sup>[10][11]</sup> **2-Methoxybenzenesulfonyl chloride** provides a valuable scaffold for the synthesis of novel sulfonamide-based drug candidates. The ortho-methoxy group can engage in specific hydrogen bonding interactions with biological targets and influence the overall lipophilicity and metabolic stability of the molecule.

For instance, substituted benzenesulfonyl chlorides, including methoxy-substituted analogs, are used in the synthesis of dihydropyridine-sulfonamide hybrids which have shown potential

as multi-target agents for Alzheimer's disease therapy by exhibiting cholinesterase inhibition and calcium channel blocking activity.[10]

## Safety, Handling, and Storage

As a reactive chemical intermediate, proper handling and storage of **2-Methoxybenzenesulfonyl chloride** are crucial for ensuring laboratory safety and maintaining the integrity of the reagent.

## Hazard Identification and Precautionary Measures

- Corrosive: Causes severe skin burns and eye damage.[3][5]
- Moisture Sensitive: Reacts with water, potentially liberating corrosive hydrogen chloride gas. [3]
- Toxicity: The toxicological properties have not been fully investigated, but it should be handled with the assumption that it is toxic.

### Personal Protective Equipment (PPE):

- Wear chemical-resistant gloves (e.g., nitrile), a lab coat, and chemical safety goggles or a face shield.
- Work in a well-ventilated fume hood to avoid inhalation of dust or vapors.

### Handling Procedures:

- Avoid contact with skin, eyes, and clothing.
- Handle in an inert atmosphere (e.g., under nitrogen or argon) to prevent exposure to moisture.
- Do not breathe dust.
- In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.[5]

## Storage Recommendations

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as water, bases, and strong oxidizing agents.  
[3]
- For long-term storage, refrigeration (2-8 °C) is recommended.[1]

## Conclusion

**2-Methoxybenzenesulfonyl chloride** is a versatile and valuable reagent for the synthesis of a wide range of organic compounds, most notably sulfonamides with potential therapeutic applications. Its unique electronic and steric properties, conferred by the ortho-methoxy group, allow for the fine-tuning of molecular characteristics in drug design. A thorough understanding of its properties, a validated synthetic protocol, and strict adherence to safety and handling procedures are essential for its successful and safe utilization in research and development.

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